

An In-Depth Technical Guide to 1-(Bromomethyl)-4,5-dimethoxy-2-nitrobenzene

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Compound of Interest

Compound Name: 1-(Bromomethyl)-4,5-dimethoxy-2-nitrobenzene

Cat. No.: B1229050

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties, synthesis, and applications of **1-(Bromomethyl)-4,5-dimethoxy-2-nitrobenzene**, a key reagent in medicinal chemistry and materials science.

Core Chemical and Physical Properties

1-(Bromomethyl)-4,5-dimethoxy-2-nitrobenzene, also known as 4,5-Dimethoxy-2-nitrobenzyl bromide or 6-Nitroveratryl bromide, is a crystalline solid notable for its utility as a photolabile protecting group.^[1] Its fundamental properties are summarized below.

Table 1: Chemical Identifiers and Descriptors

Identifier	Value
IUPAC Name	1-(bromomethyl)-4,5-dimethoxy-2-nitrobenzene[2]
CAS Number	53413-67-5[3][4]
Molecular Formula	C ₉ H ₁₀ BrNO ₄ [1][2]
SMILES	<chem>COC1=C(C=C(C(=C1)CBr)--INVALID-LINK--[O-])OC</chem> [2]
InChI Key	UEKFEYNZISYRRH-UHFFFAOYSA-N[2][3]

Table 2: Physicochemical Properties

Property	Value
Molecular Weight	276.08 g/mol [2][3][4]
Melting Point	131-133 °C (lit.)[3][4]
Boiling Point	372.3±37.0 °C (Predicted)[1]
Density	1.544 (Predicted)[1]
Appearance	Yellow to brown crystalline powder or needles[1]
Topological Polar Surface Area	64.3 Å ² [2]
XLogP3-AA	2.3[2]

Synthesis and Reactivity

The synthesis of **1-(bromomethyl)-4,5-dimethoxy-2-nitrobenzene** has been reported starting from reagents like 6-nitroveratraldehyde or 4,5-dimethoxy-2-nitrobenzyl alcohol.[1][5] The 4,5-dimethoxy-2-nitrobenzyl (DMNB) moiety is central to its function, acting as a photolabile protecting group in caging technology for the development of pro-drugs.[1][3][5]

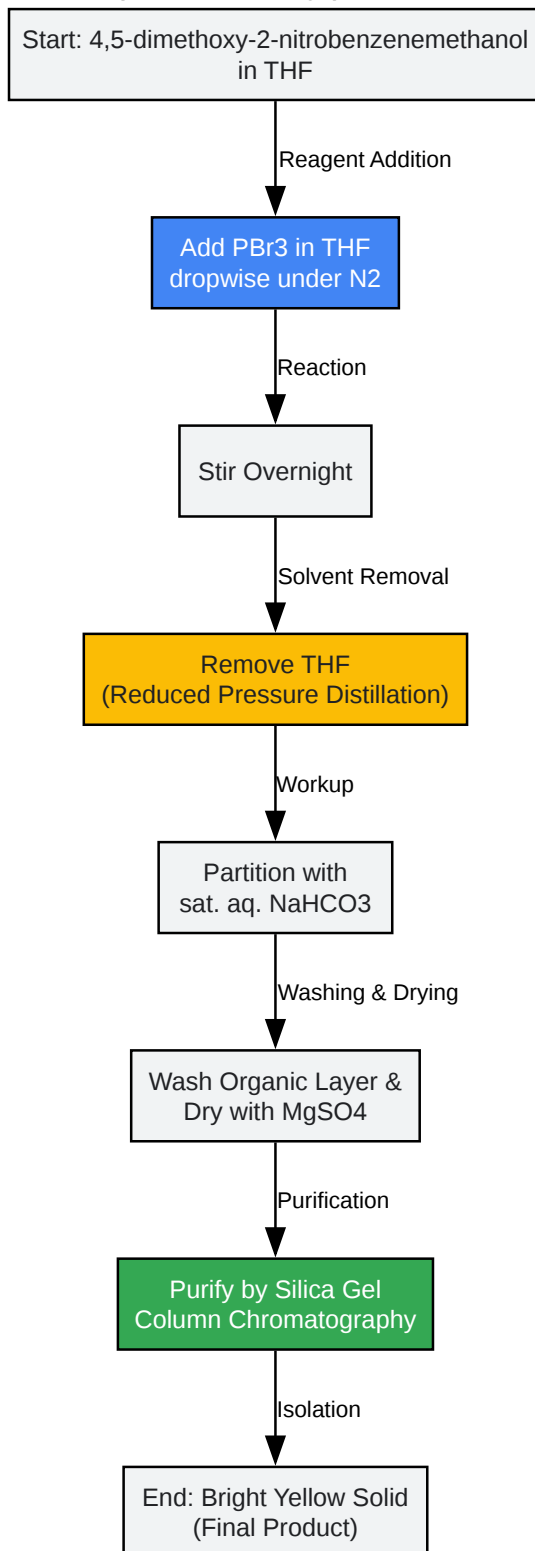
Experimental Synthesis Protocol

A common synthesis method involves the bromination of 4,5-dimethoxy-2-nitrobenzenemethanol.^[1]

- **Step 1: Reaction Setup** A solution of 4,5-dimethoxy-2-nitrobenzenemethanol (10.7 g, 50.0 mmol) in tetrahydrofuran (THF, 200 mL) is prepared under a nitrogen atmosphere.^[1] A THF solution (100 mL) containing phosphorus tribromide (27.1 g, 100.0 mmol) is added slowly and dropwise to the stirring alcohol solution.^[1]
- **Step 2: Reaction and Workup** The reaction mixture is stirred overnight. The THF is then removed by distillation under reduced pressure.^[1] The resulting residue is partitioned with a saturated aqueous solution of sodium bicarbonate (NaHCO_3) to separate the organic layer.^[1]
- **Step 3: Purification** The organic layer is washed with saturated aqueous NaHCO_3 and dried with anhydrous magnesium sulfate (MgSO_4).^[1] After filtration, the solvent is evaporated to yield a dark yellow oil. This crude product is purified by silica gel column chromatography (eluting with a hexane/ethyl acetate gradient from 4:1 to 3:1).^[1]
- **Step 4: Final Product** Concentration of the fractions containing the product yields **1-(bromomethyl)-4,5-dimethoxy-2-nitrobenzene** as a bright yellow solid (11.8 g, 86% yield).^[1]

Below is a workflow diagram illustrating this synthesis process.

Synthesis Workflow of 1-(Bromomethyl)-4,5-dimethoxy-2-nitrobenzene

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Synthesis Workflow Diagram

Applications in Research and Drug Development

The primary application of this compound stems from its 4,5-dimethoxy-2-nitrobenzyl (DMNB) group, which is a well-established photolabile protecting group, often referred to as a "caging" group.^{[3][5]} This technology allows for the synthesis of biologically inactive "caged" molecules that can be activated at a specific time and location by exposure to light, providing precise spatiotemporal control over the release of an active compound.

Key Applications Include:

- **Caged Compounds:** It is a suitable reagent for synthesizing caged molecules, such as N-(4,5-dimethoxy-2-nitrobenzyl)vanillylamine, a caged vanilloid.^[1]
- **Pro-drug Development:** The DMNB group is used in caging technology to develop pro-drugs that can be activated by light.^{[3][5]}
- **Synthesis of Intermediates:** It serves as a reagent in the synthesis of various complex molecules, including:
 - 4-(4',5'-dimethoxy-2-nitrobenzyloxy)benzaldehyde, a DMNB-caged aldehyde.^[6]
 - Caged derivatives of pyridostatin.^[6]
 - Photosensitive polyimides (PI-DMNB).^[6]
 - Caged β -ecdysone.^[6]
 - Intermediates for phosphoramidite synthesis.^[6]

Safety and Handling

1-(Bromomethyl)-4,5-dimethoxy-2-nitrobenzene is a hazardous substance and requires careful handling.

Table 3: GHS Hazard Information

Hazard Statement	Code	Description
Pictogram	GHS05	Corrosion[3]
Signal Word	Danger	[3]
Hazard Codes	H314	Causes severe skin burns and eye damage[2][3]
Precautionary Codes	P260, P280, P303+P361+P353, P304+P340+P310, P305+P351+P338, P363	[3]
Hazard Class	8	Corrosive substances[1]
Packing Group	III	[1]

Handling Recommendations:

- Handle in a well-ventilated area.[7]
- Wear suitable personal protective equipment (PPE), including gloves, eye shields, and face shields.[3][7]
- Avoid contact with skin and eyes.[7] This compound is a lachrymator.[1]
- Store in a tightly closed container in a dry, cool, and well-ventilated place under an inert gas (like Argon or Nitrogen) at 2-8°C.[1][7]

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